

# Application Notes and Protocols for In Vivo Imaging Using TCO-Tetrazine Ligation

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## Compound of Interest

Compound Name: Cy3-PEG2-TCO

Cat. No.: B12367776

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Audience: Researchers, scientists, and drug development professionals.

## Introduction to TCO-Tetrazine Ligation for In Vivo Imaging

The inverse-electron-demand Diels-Alder (IEDDA) reaction between a trans-cyclooctene (TCO) and a 1,2,4,5-tetrazine (Tz) has emerged as a powerful bioorthogonal tool for in vivo applications.<sup>[1][2][3]</sup> This "click chemistry" reaction is characterized by its exceptionally fast kinetics, high specificity, and biocompatibility, making it ideal for imaging and therapeutic strategies in living organisms without interfering with native biochemical processes.<sup>[1][4]</sup> The TCO-tetrazine ligation is particularly advantageous for pretargeted in vivo imaging, a strategy that decouples the targeting of a biomolecule from the delivery of an imaging agent. This approach can significantly enhance image contrast and reduce the radiation burden on healthy tissues.

The pretargeting strategy typically involves two steps:

- Administration of a TCO-modified targeting molecule (e.g., an antibody) that recognizes a specific biological target. This construct is allowed to accumulate at the target site while the

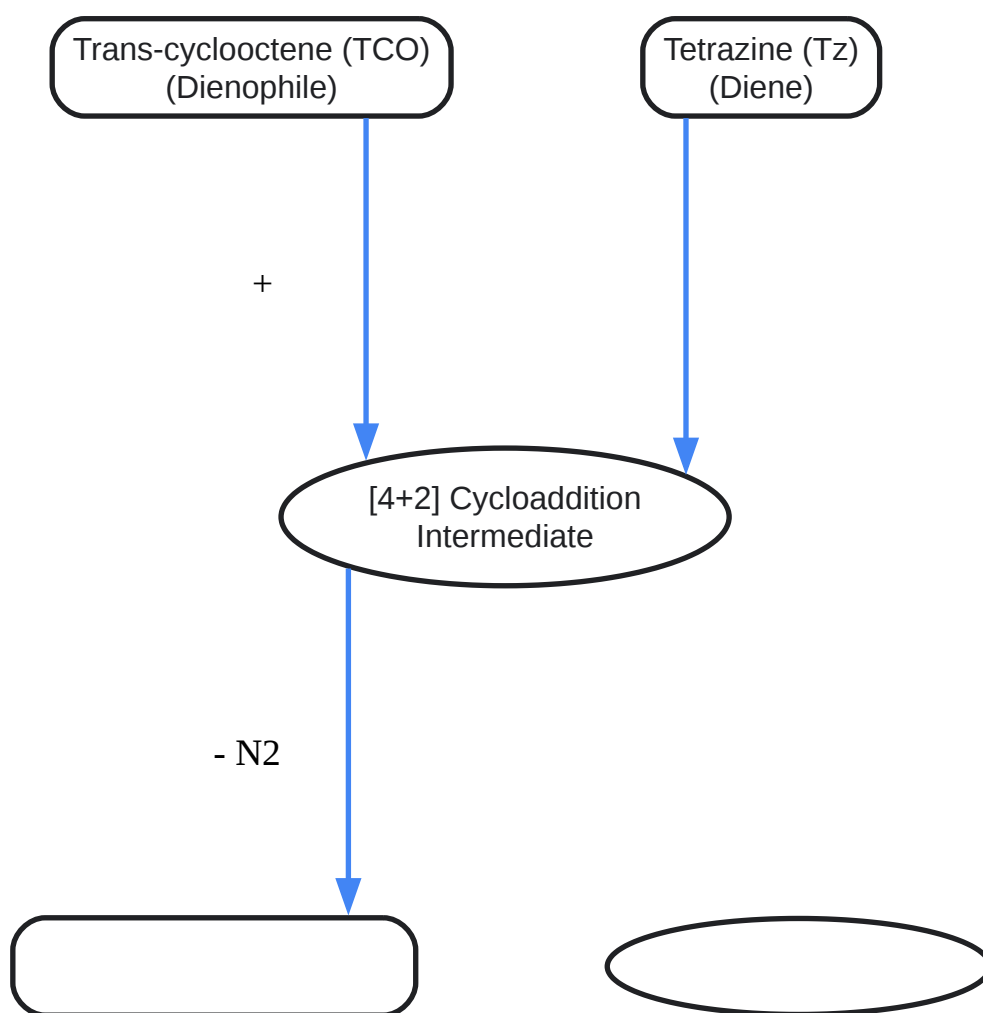
excess unbound conjugate clears from circulation.

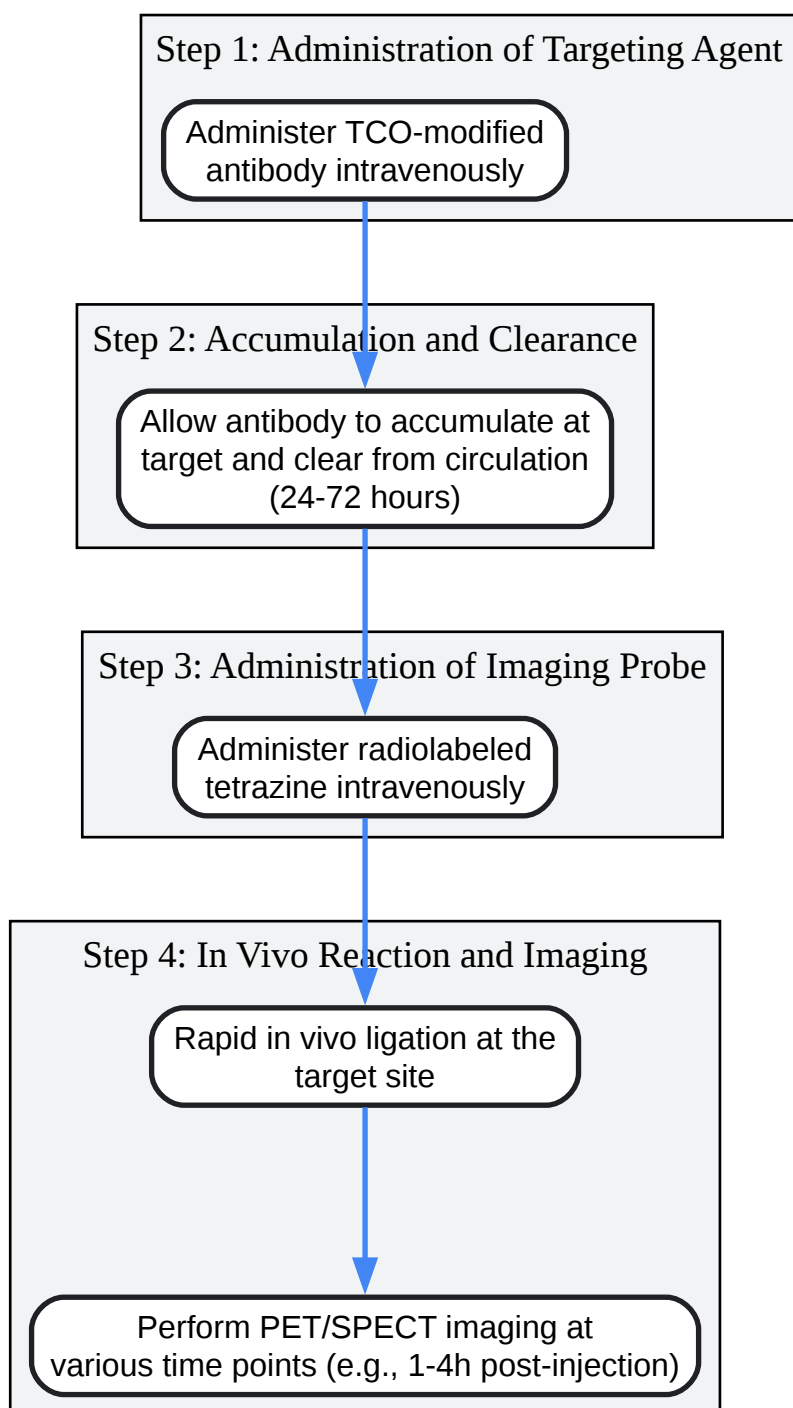
- Subsequent administration of a smaller, radiolabeled or fluorescently tagged tetrazine probe. This probe rapidly reacts with the TCO-modified molecule at the target site via the IEDDA cycloaddition, enabling targeted imaging.

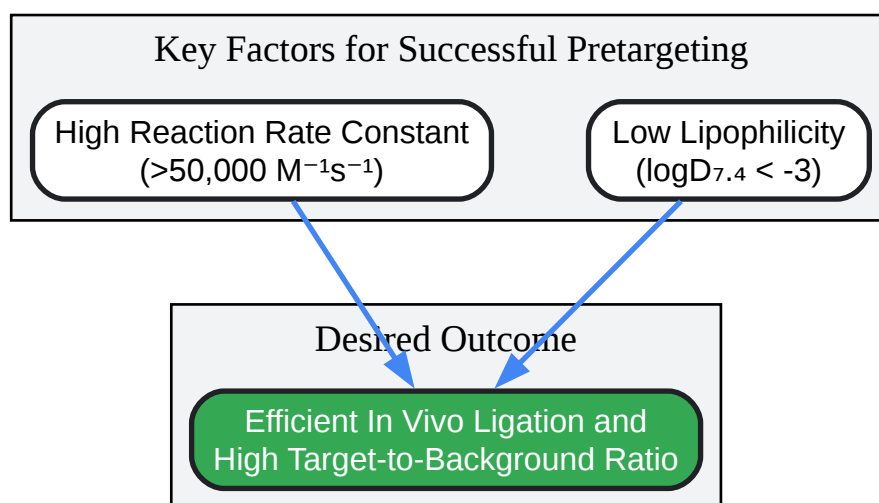
The rapid reaction kinetics of the TCO-tetrazine ligation are crucial for the success of this approach, especially when using short-lived radionuclides for PET or SPECT imaging.

## Chemical Principle of TCO-Tetrazine Ligation

The TCO-tetrazine ligation is an IEDDA [4+2] cycloaddition reaction followed by a retro-Diels-Alder reaction. The electron-deficient tetrazine (diene) reacts with the strained, electron-rich trans-cyclooctene (dienophile). This is followed by the elimination of nitrogen gas (N<sub>2</sub>), forming a stable dihydropyridazine product. The reaction kinetics can be tuned by modifying the electronic properties of the TCO and tetrazine moieties. Electron-donating groups on the TCO and electron-withdrawing groups on the tetrazine can accelerate the reaction rate.







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## References

- [1. Recent Advances in the Development of Tetrazine Ligation Tools for Pretargeted Nuclear Imaging - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Lipophilicity and Click Reactivity Determine the Performance of Bioorthogonal Tetrazine Tools in Pretargeted In Vivo Chemistry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. 18F-Based Pretargeted PET Imaging Based on Bioorthogonal Diels–Alder Click Chemistry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Tetrazine bioorthogonal chemistry derived in vivo imaging - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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